

Proper Disposal of 4-Methoxybenzophenone: A Step-by-Step Guide

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Compound of Interest

Compound Name: 4-Methoxybenzophenone

Cat. No.: B1664615

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The following guide provides essential safety and logistical information for the proper disposal of **4-Methoxybenzophenone**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Hazard Assessment and Regulatory Overview

4-Methoxybenzophenone is considered a hazardous substance under OSHA's Hazard Communication Standard (29 CFR 1910.1200).[1] It is crucial to manage its disposal in accordance with all applicable local, state, and federal regulations.[1] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and must consult these regulations to ensure complete and accurate classification.[2][3]

Key Hazard Information:

- GHS Hazard Statements:
 - H315: Causes skin irritation[4]
 - H319: Causes serious eye irritation[4]
 - H335: May cause respiratory irritation[4]
- Combustibility: It is a combustible solid that can form explosive mixtures with air when in dust form.[1]

Personal Protective Equipment (PPE)

Before handling **4-Methoxybenzophenone** for disposal, ensure the following personal protective equipment is worn:

- Eye/Face Protection: Tightly fitting safety goggles or chemical safety goggles.[\[5\]](#)
- Hand Protection: Wear appropriate protective gloves.[\[6\]](#)
- Skin and Body Protection: Wear protective, impervious clothing to prevent skin exposure.[\[1\]](#)
[\[5\]](#)
- Respiratory Protection: In case of dust generation, use a NIOSH-approved respirator, such as a type N95.[\[6\]](#)

Step-by-Step Disposal Procedure

A hierarchical approach of reduction, reuse, recycling, and finally disposal should be considered.[\[1\]](#)

Step 1: Evaluate for Reuse or Recycling

- Unused, uncontaminated **4-Methoxybenzophenone** may be suitable for recycling.[\[1\]](#)
- Consult with the manufacturer for potential recycling options.[\[1\]](#) If recycling is not feasible, proceed to disposal.

Step 2: Waste Collection and Storage

- For spills, carefully sweep the solid material into a suitable, airtight, and clearly labeled container for disposal.[\[2\]](#)[\[7\]](#) Avoid generating dust.[\[1\]](#)
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents.

Step 3: Select an Approved Disposal Method

- Never dispose of **4-Methoxybenzophenone** or its wash water down the drain or into sewer systems.^{[1][8]} This practice is strictly prohibited for hazardous waste pharmaceuticals in the United States.^{[9][10]}
- The preferred method of disposal is through a licensed hazardous waste management facility. Two common methods are:
 - Incineration: Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
 - Authorized Landfill: In some cases, and in strict accordance with regulations, disposal in an authorized landfill may be an option. Containers should be punctured to prevent reuse.^[1]

Step 4: Packaging and Labeling

- Package the waste in containers that are compatible with the chemical.
- Label the container clearly as "Hazardous Waste" and include the chemical name: "**4-Methoxybenzophenone**."
- Follow all Department of Transportation (DOT) regulations for transporting hazardous materials if applicable.

Step 5: Arrange for Disposal

- Contact a certified hazardous waste disposal contractor to arrange for pickup and proper disposal.
- Maintain all records and documentation related to the waste disposal as required by your institution and local regulations.

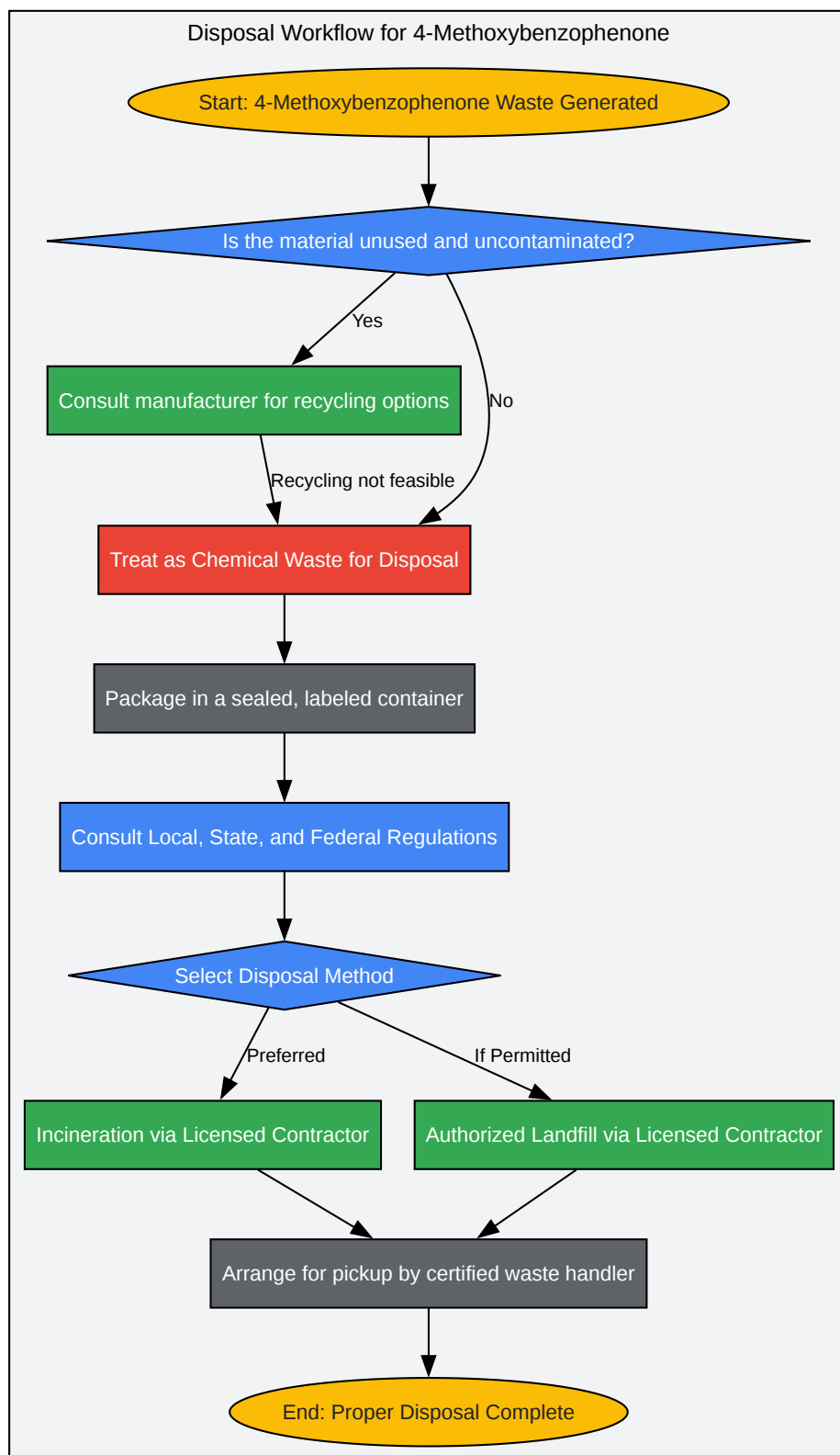
Data and Identification

The following table summarizes key identifiers and classifications for **4-Methoxybenzophenone**.

Parameter	Value	Reference
CAS Number	611-94-9	[2] [6]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[2] [4]
EC Number	210-285-5	[6]
GHS Pictogram	Warning	[4]
Hazard Codes	H315, H319, H335	[4]
Storage Class	11 (Combustible Solids)	[6]

Disposal Workflow Diagram

The diagram below illustrates the decision-making process for the proper disposal of **4-Methoxybenzophenone**.



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Caption: Decision workflow for **4-Methoxybenzophenone** disposal.

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